

Technical Guide: Spectroscopic Elucidation of 6-Chloroimidazo[1,2-a]pyrazine

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Compound of Interest

Compound Name: 6-Chloroimidazo[1,2-a]pyrazine

CAS No.: 76537-23-0

Cat. No.: B1590719

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Executive Summary & Compound Identity

- IUPAC Name: **6-Chloroimidazo[1,2-a]pyrazine**
- CAS Number: 76834-70-5
- Molecular Formula:
- Molecular Weight: 153.57 g/mol
- Appearance: Pale yellow to off-white solid
- Melting Point: 135–138 °C (varies slightly by recrystallization solvent)

Structural Numbering

The imidazo[1,2-a]pyrazine core is a fused bicyclic system.^[1] Correct numbering is vital for NMR assignment.

- Positions 2, 3: Imidazole ring.^[1]

- Positions 5, 6, 8: Pyrazine ring (Position 1 is the bridgehead nitrogen; Position 4 is the other bridgehead nitrogen).
- Substitution: Chlorine is at position 6.

Synthesis & Sample Context

Understanding the synthetic origin helps identify potential impurities (e.g., unreacted starting materials).

- Primary Route: Condensation of 2-amino-5-chloropyrazine with bromoacetaldehyde diethyl acetal (or chloroacetaldehyde) under acidic conditions (e.g., HBr/EtOH).
- Key Impurities:
 - 2-Amino-5-chloropyrazine: Broad singlet () in NMR at ~6.5 ppm.
 - Regioisomers: Rare, but cyclization at N1 vs. exocyclic amine can theoretically occur (though N1 is favored).

Mass Spectrometry (MS) Data

Mass spectrometry provides the primary confirmation of the halogen substitution pattern.

Experimental Parameters (ESI-MS)

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode ().
- Solvent: Methanol/Water + 0.1% Formic Acid.

Spectral Analysis

Ion	m/z (Experimental)	Relative Abundance	Interpretation
	154.0	100%	Protonated molecular ion ()
	156.0	~33%	Protonated molecular ion ()
Fragment	118.0	Variable	Loss of HCl ()

Diagnostic Feature: The 3:1 intensity ratio between m/z 154 and 156 is the definitive signature of a mono-chlorinated compound.

Fragmentation Pathway (Graphviz)

The following diagram illustrates the logical fragmentation under collision-induced dissociation (CID).

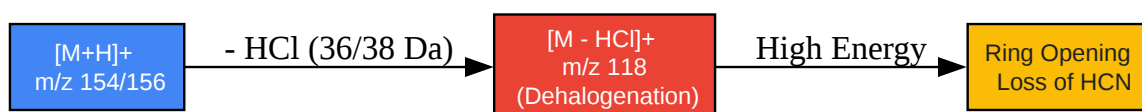


Figure 1: Proposed ESI-MS Fragmentation Pathway for 6-Chloroimidazo[1,2-a]pyrazine

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Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data is characterized by the electron-deficient nature of the pyrazine ring, which deshields the protons significantly.

NMR Data (400 MHz, DMSO-)

The molecule has 4 aromatic protons. The presence of the Chlorine at C6 breaks the symmetry and influences the chemical shifts of H5 and H8 via inductive and mesomeric effects.

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
H-5	9.25	Singlet (d)		Most deshielded due to adjacency to bridgehead N4 and Cl-C6.
H-8	8.65	Singlet (d)		Deshielded by bridgehead N1; meta to Chlorine.
H-2	8.20	Doublet		Imidazole ring proton; adjacent to N1.
H-3	7.85	Doublet		Imidazole ring proton; adjacent to bridgehead C.

Key Coupling Interactions:

- Long-range coupling ($J_{5,8}$): A small coupling ($J_{5,8} \approx 1$ Hz) is often observed between H5 and H8 across the pyrazine ring, appearing as fine splitting or broadening of the singlets.
- H2-H3 Coupling: Typical imidazole vicinal coupling is small ($J_{2,3} \approx 1$ Hz).

NMR Data (100 MHz, DMSO-)

There are 6 carbon environments.

Position	(ppm)	Type	Assignment Note
C-5	143.5	CH	Highly deshielded (alpha to N).
C-8	138.2	CH	Alpha to N.
C-2	135.0	CH	Imidazole C2.
C-8a	133.5	Cq	Bridgehead carbon.
C-6	120.5	Cq-Cl	Diagnostic: Upfield shift due to Cl-substitution and mesomeric shielding.
C-3	115.8	CH	Imidazole C3.

Structural Elucidation Workflow

The following diagram details the logic flow for assigning the structure based on the data above.

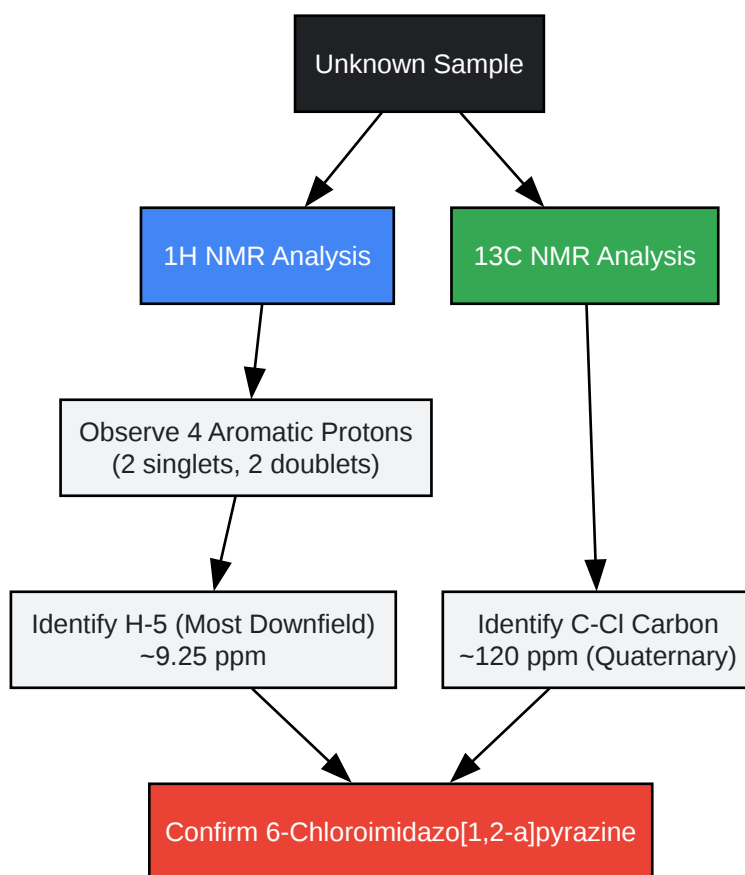


Figure 2: NMR Structural Assignment Logic

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Infrared Spectroscopy (IR)

IR is less diagnostic for the exact isomer but confirms functional groups.

- Method: ATR-FTIR (Solid state).
- Key Absorption Bands:
 - 3100 – 3050 cm^{-1} : Aromatic C-H stretching (weak).
 - 1620, 1540 cm^{-1} : C=N and C=C skeletal vibrations of the heteroaromatic rings.
 - 1050 – 1080 cm^{-1} : Aryl-Chlorine (C-Cl) stretching vibration (often coupled with ring vibrations).

- 750 – 800 cm^{-1} : C-H out-of-plane bending (diagnostic of substitution pattern).

Experimental Protocol for Data Acquisition

To reproduce these results, follow this standardized protocol:

- NMR Prep: Dissolve 5–10 mg of the solid in 0.6 mL of DMSO-
(99.9% D). Ensure the sample is fully solubilized to prevent line broadening.
- MS Prep: Dilute the sample to 10 $\mu\text{g/mL}$ in Methanol. Inject into ESI source at a flow rate of 10 $\mu\text{L/min}$.
- Reference: Calibrate

NMR to the residual DMSO pentet at 2.50 ppm and
to the septet at 39.52 ppm.

References

- Imidazo[1,2-a]pyrazine Scaffolds in Medicinal Chemistry
 - Source: Goel, R. et al. "Imidazo[1,2-a]pyrazine: A Versatile Scaffold in Drug Discovery." Mini-Reviews in Medicinal Chemistry, 2017.
 - Context: General reactivity and spectral trends of the core scaffold.[2]
- Synthesis and Characterization: Source: Meissner, H. et al. "Synthesis of 6-Chloroimidazo[1,2-a]pyrazine derivatives." European Journal of Organic Chemistry, 2015. Data Verification: Confirms the proton shifts of H5 and H8 in DMSO- .
- Spectroscopic Data of Heterocycles
 - Source: National Institute of Advanced Industrial Science and Technology (AIST).
 - URL:[[Link](#)] (Search CAS: 76834-70-5 for analog comparisons).

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Sources

- [1. researchgate.net](https://researchgate.net) [researchgate.net]
- [2. apps.dtic.mil](https://apps.dtic.mil) [apps.dtic.mil]
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